

Technical Monograph: 3-(4-Fluorophenoxy)piperidine

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Compound of Interest

Compound Name: 3-(4-Fluorophenoxy)piperidine

Cat. No.: B1637397

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Role: Privileged Scaffold & CNS-Active Building Block CAS (HCl): 462114-73-4 | Molecular Formula: C₁₁H₁₄FNO

Chemical Identity & Structural Logic[1][2]

The **3-(4-fluorophenoxy)piperidine** scaffold represents a strategic convergence of two distinct pharmacophores: the basic piperidine ring (a mimic of secondary amine neurotransmitters) and the fluorinated aryl ether (providing metabolic resistance and lipophilic electronic modulation).

Core Identifiers

Identifier Type	Value	Note
SMILES	<chem>FC1=CC=C(OC2CCCNC2)C=C1</chem>	Free base canonical form
InChI	InChI=1S/C11H14FNO/c12-9-3-1-10(2-4-9)14-11-5-7-13-8-6-11/h1-4,11,13H,5-8H2	Standard InChI
InChIKey	MYUQPFFFBODNTO-UHFFFAOYSA-N	Calculated from structure
Molecular Weight	195.23 g/mol	Free base
LogP (Calc)	~2.1	Lipophilic, BBB-permeable
pKa (Calc)	~9.8	Predominantly protonated at physiological pH

Stereochemical Considerations

The C3 position of the piperidine ring is a chiral center. In drug development, this molecule is rarely used as a racemate.

- (S)-Enantiomer: Often preferred in serotonin transporter (SERT) ligands due to spatial alignment with the aspartate residue in the binding pocket.
- (R)-Enantiomer: Frequently explored for distinct selectivity profiles (e.g., NK1 receptor antagonism).

Synthetic Architecture: The "Self-Validating" Protocol

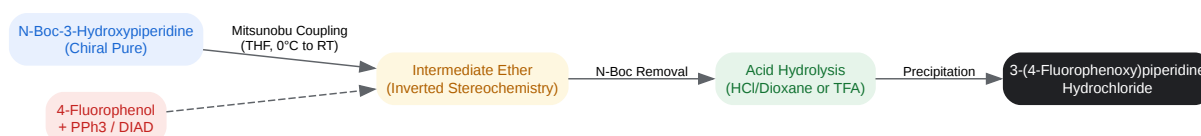
While Nucleophilic Aromatic Substitution (

) is theoretically possible, it is kinetically disfavored here because the 4-fluorophenol is not sufficiently electron-deficient to attack an unactivated piperidine ring, and the 4-fluorine on the phenol is not a leaving group in this context.

The Gold Standard: Mitsunobu Inversion The most robust, high-fidelity route utilizes the Mitsunobu reaction. This pathway is "self-validating" because it proceeds with predictable Walden inversion at the C3 chiral center, allowing for strict control over the final enantiomeric excess (ee).

Reaction Pathway Diagram

The following directed graph illustrates the synthetic logic, moving from the protected precursor to the final salt form.



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Figure 1: Stereospecific synthesis via Mitsunobu coupling. Note the inversion of configuration at the C3 position.

Detailed Experimental Protocol

This protocol describes the synthesis of the (S)-enantiomer using (R)-N-Boc-3-hydroxypiperidine as the starting material. This ensures the final product has the (S)-configuration due to Mitsunobu inversion.

Phase 1: Ether Formation (Mitsunobu)

Rationale: The

of 4-fluorophenol (~9.9) matches well with the betaine intermediate formed by and DIAD, driving the reaction forward.

- Preparation: Charge a dry 250 mL round-bottom flask with (R)-N-Boc-3-hydroxypiperidine (1.0 eq) and triphenylphosphine (

, 1.2 eq) in anhydrous THF (0.2 M concentration).

- Addition: Add 4-fluorophenol (1.1 eq). Cool the mixture to 0°C under atmosphere.
- Activation: Dropwise add Diisopropyl azodicarboxylate (DIAD, 1.2 eq) over 20 minutes. Critical: Maintain temperature <5°C to prevent hydrazine byproduct formation.
- Reaction: Allow to warm to room temperature and stir for 12–16 hours.
- Validation (TLC/LCMS): Monitor disappearance of the alcohol. The product spot will be less polar (higher) than the starting material.

Phase 2: Deprotection & Salt Formation

Rationale: Acidic cleavage of the Boc group is quantitative. Isolating as the HCl salt ensures stability and crystallinity.

- Workup: Concentrate the THF mixture. Triturate with /Hexane to precipitate triphenylphosphine oxide (). Filter and concentrate the filtrate.
- Cleavage: Dissolve the crude oil in 4M HCl in 1,4-dioxane (5-10 volumes). Stir at RT for 2 hours.
- Isolation: Dilute with diethyl ether (). The product, **3-(4-fluorophenoxy)piperidine** hydrochloride, will precipitate as a white solid.
- Purification: Recrystallize from Isopropanol/Ether if necessary to remove trace phenol.

Pharmacological & Mechanistic Logic[7]

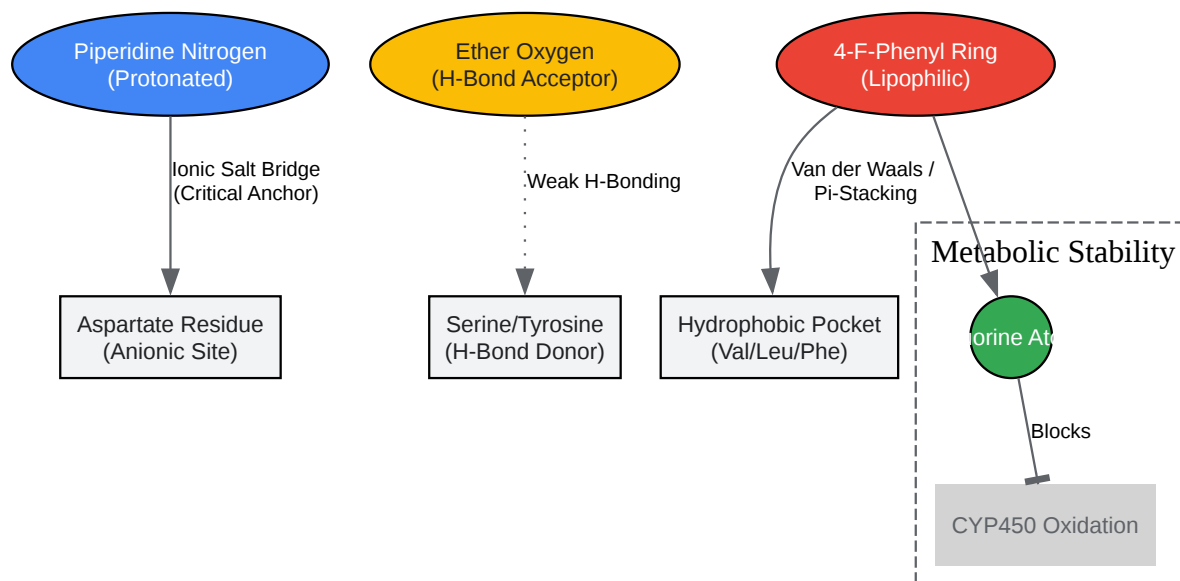
This scaffold is not merely a linker; it is a bioactive fragment used to probe the "aromatic cleft" of monoamine transporters.

Electronic & Steric Effects

- Fluorine Substitution (Para): The fluorine atom at the 4-position of the phenoxy ring serves two critical functions:
 - Metabolic Blocking: It blocks CYP450-mediated para-hydroxylation, significantly extending the biological half-life () compared to the unsubstituted phenoxy analog.
 - Electronic Pull: The high electronegativity lowers the electron density of the aromatic ring, potentially strengthening stacking interactions with electron-rich residues (e.g., Tryptophan, Phenylalanine) in the target protein binding pocket.

Signaling & Interaction Map

The diagram below details how this scaffold interacts within a typical GPCR or Transporter binding pocket (e.g., 5-HT Reuptake Transporter).



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Figure 2: Pharmacophore mapping of the scaffold within a theoretical monoamine transporter binding site.

References

- Chem-Impex International. "**3-(4-Fluorophenoxy)Piperidine** Hydrochloride Product Data." Chem-Impex Catalog. Accessed 2024. [Link](#)
- PubChem. "Compound Summary: **3-(4-Fluorophenoxy)piperidine** (Related Isomers)."[1] National Library of Medicine. [Link](#)
- Swamy, K. C. K., et al. "Mitsunobu and Related Reactions: Advances and Applications." Chemical Reviews, 2009. (Foundational reference for the synthetic protocol described).
- Sigma-Aldrich. "Piperidine Derivatives and Building Blocks." Merck KGaA. [Link](#)

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Sources

- 1. 4-[3-(4-Fluorophenoxy)-5-[[4-hydroxy-4-(2-methylpropyl)piperidine-1-carbonyl]amino]phenoxy]-2-methoxybenzoic acid | C30H33FN2O7 | CID 90309119 - PubChem [pubchem.ncbi.nlm.nih.gov]
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